

An In-depth Technical Guide to the Applications of 1,1-Diethylurea

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Compound of Interest

Compound Name: 1,1-Diethylurea

CAS No.: 634-95-7

Cat. No.: B1203175

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Abstract

1,1-Diethylurea, a versatile chemical compound, has carved a niche for itself across a spectrum of industrial and research applications. This guide provides a comprehensive overview of its core functionalities, delving into its utility as a key intermediate in organic synthesis, a stabilizer in polymer chemistry, and a crucial component in the formulation of various industrial products. We will explore the underlying chemical principles that govern its reactivity and performance, supported by detailed experimental protocols and data-driven insights. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique properties of **1,1-Diethylurea** in their work.

Part 1: Core Properties and Synthesis of 1,1-Diethylurea

Physicochemical Characteristics

1,1-Diethylurea, also known as N,N-diethylurea, is a white to off-white crystalline powder.^[1] Its fundamental properties are summarized in the table below, providing a foundational

understanding of its behavior in various chemical environments.

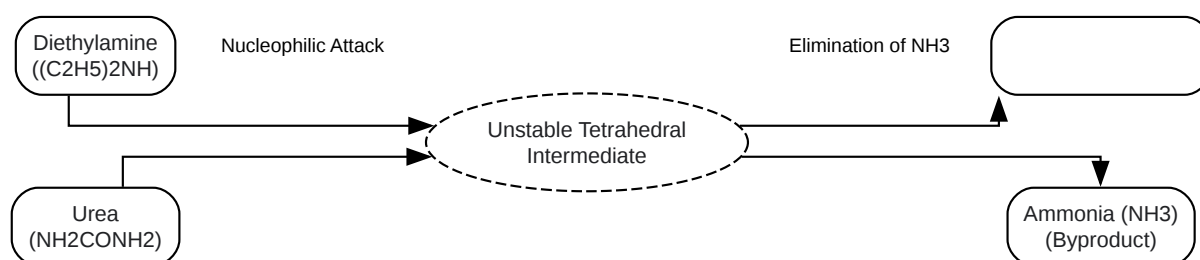
Property	Value	Reference
Molecular Formula	C5H12N2O	[2][3][4][5]
Molecular Weight	116.16 g/mol	[3][6]
CAS Number	634-95-7	[1][2][3][4][5][6]
Melting Point	69-71 °C	[2]
Boiling Point	130 °C at 3 mmHg	[2]
Density	-0.975 - 1.02 g/cm ³	[2]
Water Solubility	50 g/L	
Appearance	White to almost white crystalline powder	[1]

These properties, particularly its moderate melting point and good solubility in water and polar organic solvents, contribute to its versatility in various reaction conditions.[2][7]

Synthesis of 1,1-Diethylurea

The synthesis of **1,1-Diethylurea** is typically achieved through the reaction of diethylamine with urea. This reaction is a classical example of a nucleophilic addition-elimination reaction at a carbonyl group.

Conceptual Workflow for **1,1-Diethylurea** Synthesis:



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Caption: Synthesis of **1,1-Diethylurea** from diethylamine and urea.

Part 2: Key Applications in Chemical Synthesis

1,1-Diethylurea serves as a valuable building block in the synthesis of a diverse array of organic molecules, finding utility in pharmaceuticals, agrochemicals, and specialty chemicals.

[7][8][9]

Intermediate in Pharmaceutical and Agrochemical Synthesis

The urea moiety is a privileged structure in medicinal chemistry due to its ability to form stable hydrogen bonds with biological targets.[8][9] **1,1-Diethylurea** is utilized as a precursor in the synthesis of various biologically active compounds, including hypnotics, sedatives, and anticonvulsants.[7][10][11][12][13][14]

- Hypnotics and Sedatives: The synthesis of certain hypnotic and sedative agents involves the incorporation of the diethylurea scaffold. For instance, it can be a starting material for the creation of heterocyclic systems that exhibit central nervous system activity.[10]
- Anticonvulsants: The structural framework of **1,1-diethylurea** is found in some anticonvulsant drugs.[7][12] Its derivatives are explored for their potential to modulate neuronal excitability.

Formation of Molecular Adducts

A notable characteristic of **1,1-Diethylurea** is its ability to form molecular adducts, particularly with nitro-substituted aromatic carboxylic acids and other organic molecules.[2][6][15] This property is driven by hydrogen bonding and other non-covalent interactions. These adducts can be used for purification, separation, or the creation of novel materials with specific properties.

Downstream Synthesis Applications

1,1-Diethylurea is a reactant in various downstream chemical syntheses. For example, it can be used to produce compounds like 2-Methyl-4-Nitro-n,N-diethylaniline and 2H-3,1-Benzoxazine-2,4(1H)-dione,8-chloro-.[3]

Part 3: Industrial and Material Science Applications

Beyond its role in fine chemical synthesis, **1,1-Diethylurea** has found practical applications in several industrial sectors.

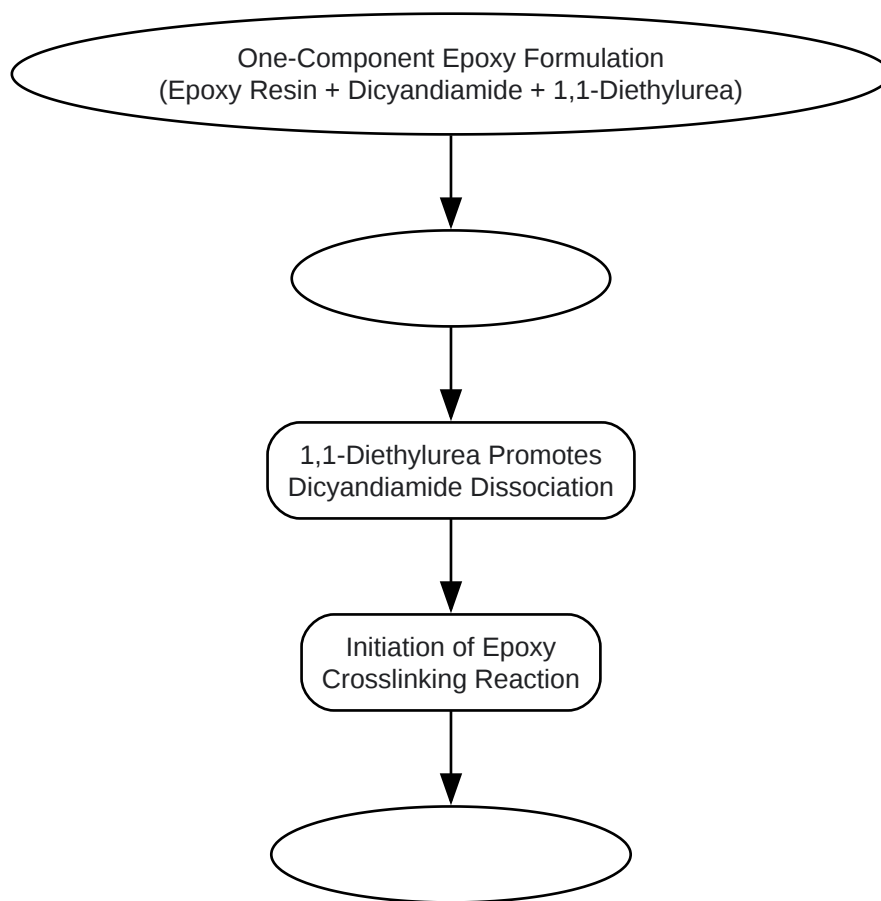
Accelerator in Epoxy Resin Systems

In the realm of polymer chemistry, **1,1-Diethylurea** functions as a latent accelerator, often in conjunction with dicyandiamide, for the curing of epoxy resins.[\[16\]](#)[\[17\]](#)

Mechanism of Action as a Curing Accelerator:

Urea derivatives, including **1,1-diethylurea**, are thought to facilitate the curing process by promoting the dissociation of the latent hardener (e.g., dicyandiamide) at elevated temperatures. This leads to the initiation of the crosslinking reaction of the epoxy resin. The choice of a specific urea derivative can influence the curing temperature and the storage stability of the one-component epoxy system.[\[16\]](#)

Logical Flow of Epoxy Curing with **1,1-Diethylurea**:



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Caption: Role of **1,1-Diethylurea** in heat-activated epoxy curing.

The use of **1,1-diethylurea** in these systems can offer a good balance between reactivity and storage stability, which is a critical consideration in industrial applications.[16]

Stabilizer in Various Formulations

The chemical structure of **1,1-diethylurea** lends itself to applications as a stabilizer. For instance, in certain contexts, it can act as a nitrogen stabilizer, although this is a more prominent role for other urea derivatives.[18] Its ability to interact with other molecules can help to prevent degradation or unwanted side reactions in various chemical formulations.

Textile and Other Industrial Uses

While less common than for its symmetric isomer 1,3-diethylurea, **1,1-diethylurea** and its derivatives can find applications in the textile industry, for example, in the synthesis of finishing

agents.[19] Additionally, urea-derived compounds are used in a variety of other industrial processes and products.[20][21]

Part 4: Experimental Protocols

To provide practical insights, this section outlines a general experimental procedure that can be adapted for specific research needs.

General Procedure for the Synthesis of a Diphenylurea Derivative from Aniline and a Phosgene Equivalent (Illustrative)

This protocol illustrates a common method for synthesizing urea derivatives, which can be conceptually adapted for reactions involving **1,1-diethylurea** as a starting material or product.

Materials:

- Aniline (or other primary/secondary amine)
- Triphosgene (a safer alternative to phosgene gas)
- Acetonitrile (solvent)
- Ice bath
- Reaction vessel with magnetic stirrer
- TLC plates for reaction monitoring
- Rotary evaporator

Procedure:

- In a reaction vessel, dissolve the amine (e.g., aniline, 2 molar equivalents) in acetonitrile.[22]
- Cool the solution in an ice bath to 0-5 °C.[22]

- Slowly add a solution of triphosgene (1 molar equivalent) in acetonitrile to the cooled amine solution while stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 1-2 hours.[22]
- Once the reaction is complete, allow the mixture to warm to room temperature.
- The solvent can be removed under reduced pressure using a rotary evaporator to yield the crude product.[22]
- The crude product can be purified by recrystallization or column chromatography.

Note on Yield Calculation: The theoretical yield should be calculated based on the stoichiometry of the balanced chemical equation. The percent yield is then determined by dividing the actual yield (the mass of the purified product) by the theoretical yield and multiplying by 100.[23]

Part 5: Conclusion and Future Perspectives

1,1-Diethylurea is a compound with established and emerging applications. Its utility as a chemical intermediate, particularly in the pharmaceutical and agrochemical industries, is well-documented.[7][8] Furthermore, its role as a latent accelerator in epoxy resin systems highlights its importance in materials science.[16][17]

Future research may focus on the development of novel catalysts for its synthesis, the exploration of new derivatives with enhanced biological activity, and the expansion of its applications in polymer chemistry and other industrial fields. The continued investigation into its unique properties will undoubtedly unlock new opportunities for this versatile molecule.

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